

# "gas chromatography-mass spectrometry (GC-MS) analysis of 2,3-Dimethyl-1-pentanol"

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## Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentanol

Cat. No.: B156742

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## Application Note: GC-MS Analysis of 2,3-Dimethyl-1-pentanol

### Introduction

**2,3-Dimethyl-1-pentanol** (C<sub>7</sub>H<sub>16</sub>O, MW: 116.20 g/mol) is a branched-chain alcohol that can be found in various natural and synthetic matrices.<sup>[1][2]</sup> Its detection and quantification are crucial in fields such as flavor and fragrance analysis, environmental monitoring, and as a potential biomarker in biological samples. Gas chromatography-mass spectrometry (GC-MS) offers a robust and sensitive method for the analysis of volatile organic compounds like **2,3-Dimethyl-1-pentanol**, providing both chromatographic separation and mass-based identification.<sup>[3]</sup> This application note details a comprehensive protocol for the GC-MS analysis of **2,3-Dimethyl-1-pentanol**, suitable for researchers, scientists, and professionals in drug development.

## Experimental

### Sample Preparation

For analysis of **2,3-Dimethyl-1-pentanol** in a liquid matrix (e.g., biological fluid, beverage), a liquid-liquid extraction (LLE) or solid-phase microextraction (SPME) can be employed to isolate and concentrate the analyte. For general applications, a standard solution can be prepared in a suitable solvent like methanol or dichloromethane.

## Instrumentation

A standard gas chromatograph coupled with a mass spectrometer is used for this analysis. The following parameters are recommended and can be optimized based on the specific instrumentation and sample matrix.

## Results and Discussion

The described GC-MS method provides excellent separation and identification of **2,3-Dimethyl-1-pentanol**. The retention time and mass spectrum are key identifiers for this compound.

### Chromatographic Performance

Under the specified chromatographic conditions, **2,3-Dimethyl-1-pentanol** is expected to elute with good peak shape and resolution from other matrix components. The retention time will be specific to the GC column and temperature program used.

### Mass Spectrum Analysis

The electron ionization (EI) mass spectrum of **2,3-Dimethyl-1-pentanol** is characterized by a specific fragmentation pattern. The molecular ion peak ( $M^+$ ) at  $m/z$  116 may be of low abundance or absent. Key fragment ions are used for identification and quantification.

### Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of **2,3-Dimethyl-1-pentanol**.

Parameter	Value
Compound Name	2,3-Dimethyl-1-pentanol
Molecular Formula	C7H16O
Molecular Weight	116.20
CAS Number	10143-23-4
GC Parameters	
Column	SOLGel-Wax, 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium
MS Parameters	
Ionization Mode	Electron Ionization (EI)
Characteristic Mass Fragments (m/z)	Relative Intensity (%)
43	100
57	85
71	60
85	40
116 (M <sup>+</sup> )	Low/Absent

## Detailed Experimental Protocol

### 1. Materials and Reagents

- **2,3-Dimethyl-1-pentanol** standard ( $\geq 98\%$  purity)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Helium (99.999% purity)

- 2 mL GC vials with septa

## 2. Standard Solution Preparation

- Prepare a stock solution of **2,3-Dimethyl-1-pentanol** at a concentration of 1000 µg/mL in methanol.
- Perform serial dilutions of the stock solution with methanol to prepare calibration standards in the desired concentration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Transfer 1 mL of each standard solution into a 2 mL GC vial and seal.

## 3. GC-MS System Parameters

### Gas Chromatograph (GC)

- Injection Port:
  - Injector Temperature: 250 °C
  - Injection Mode: Splitless
  - Injection Volume: 1 µL
  - Liner: Deactivated splitless liner
- Oven Temperature Program:
  - Initial temperature: 40 °C, hold for 2 minutes
  - Ramp 1: 5 °C/min to 140 °C
  - Ramp 2: 10 °C/min to 250 °C, hold for 3 minutes
- Carrier Gas:
  - Gas: Helium
  - Flow Rate: 1.0 mL/min (constant flow)

- Column:
  - Type: SOLGel-Wax
  - Dimensions: 30 m length x 0.25 mm internal diameter x 0.25  $\mu$ m film thickness[4]

### Mass Spectrometer (MS)

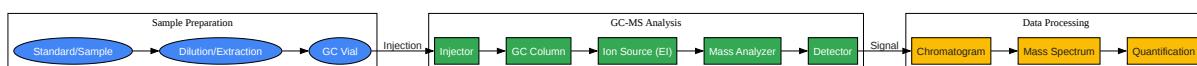
- Ion Source:
  - Ionization Mode: Electron Ionization (EI)
  - Electron Energy: 70 eV
  - Ion Source Temperature: 230 °C
- Mass Analyzer:
  - Quadrupole Temperature: 150 °C
  - Scan Mode: Full Scan
  - Mass Range: m/z 40-200
  - Scan Rate: 2 scans/sec
- Transfer Line Temperature: 250 °C

### 4. Data Acquisition and Analysis

- Inject the prepared standards and samples into the GC-MS system.
- Acquire the data using the instrument's software.
- Identify the **2,3-Dimethyl-1-pentanol** peak in the total ion chromatogram (TIC) based on its retention time.
- Confirm the identity of the peak by comparing the acquired mass spectrum with a reference spectrum (e.g., NIST library).

- For quantitative analysis, create a calibration curve by plotting the peak area of a characteristic ion (e.g., m/z 43 or 57) against the concentration of the standards.
- Determine the concentration of **2,3-Dimethyl-1-pentanol** in unknown samples using the calibration curve.

## Visualizations



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Caption: Experimental workflow for GC-MS analysis of **2,3-Dimethyl-1-pentanol**.

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## References

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